Comparative Physicochemical & ADME Profiling: 2-Chloro-6-hydroxymethyl-isonicotinic Acid

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Compound of Interest

Compound Name:	*2-Chloro-6-hydroxymethyl-isonicotinic acid*
CAS No.:	*900799-89-5*
Cat. No.:	*B2876389*

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Executive Summary: The Scaffold Advantage

In the optimization of pyridine-based pharmacophores, **2-Chloro-6-hydroxymethyl-isonicotinic acid** (CAS: 900799-89-5) represents a critical "polarity-tuning" scaffold. Unlike its purely lipophilic analogs (e.g., 2-Chloro-6-methyl-isonicotinic acid), the hydroxymethyl variant offers a strategic handle for improving aqueous solubility and reducing LogD without sacrificing the aromatic stacking potential of the pyridine core.

This guide provides a comparative analysis of the physicochemical properties and predicted ADME (Absorption, Distribution, Metabolism, Excretion) behavior of this compound against its two primary structural competitors. Our goal is to inform scaffold selection in Hit-to-Lead (H2L) and Lead Optimization campaigns.

Comparative Physicochemical Profile

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The pharmacokinetic fate of a small molecule is dictated by its physicochemical properties. The table below contrasts the target molecule with its direct structural analogs: the lipophilic Methyl-analog and the unsubstituted Core-analog.

Table 1: Physicochemical Property Landscape[1]

Property	Target Scaffold**(2-Cl-6-CH2OH-Isonicotinic Acid)**	Methyl Analog**(2-Cl-6-CH3-Isonicotinic Acid)**	Core Analog**(2-Cl-Isonicotinic Acid)**	Impact on PK/ADME
MW (g/mol)	187.58	171.58	157.55	Minimal impact on diffusion.
cLogP (Calc)	~0.8 - 1.2	~1.9 - 2.3	~1.4 - 1.7	Target is significantly more hydrophilic, reducing non-specific binding.
TPSA (Å²)	~77.5	~57.5	~57.5	Higher TPSA in Target suggests lower passive permeability but better solubility.
H-Bond Donors	2 (COOH, OH)	1 (COOH)	1 (COOH)	Additional donor increases solvation energy.
pKa (Acid)	~3.5 (COOH)	~3.8 (COOH)	~3.6 (COOH)	All are ionized at physiological pH (pH 7.4).
Solubility (pH 7.4)	High (>500 µM)	Moderate (~100-200 µM)	Moderate	Target is the superior choice for formulation.

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> *Key Insight: The introduction of the 6-hydroxymethyl group lowers cLogP by approximately 1.0 log unit compared to the methyl analog. This shift is critical for lowering clearance (Cl_int) in lipophilicity-driven metabolic pathways.*

ADME Profiling & Metabolic Fate[1]

Absorption & Permeability

The Target Scaffold exhibits a "Goldilocks" polarity. While the methyl analog is highly permeable but solubility-limited, the hydroxymethyl variant maintains sufficient lipophilicity for membrane transit (cLogP > 0) while preventing aggregation in the gut lumen.

- PAMPA (Parallel Artificial Membrane Permeability Assay): Predicted

  ~ 2-5 × 10^{-6} cm/s (Moderate).

- Caco-2: Likely subject to efflux if P-gp recognition motifs are added downstream, but the scaffold itself is passive.

Metabolic Stability (Microsomal)

This is the primary differentiator. The hydroxymethyl group is a "metabolic handle."

- Phase I (Oxidation): The primary alcohol (-CH2OH) is susceptible to rapid oxidation by Cytosolic Alcohol Dehydrogenase (ADH) or CYP450s to the 2-Chloro-pyridine-4,6-dicarboxylic acid. This is a clearance risk.

- Phase II (Conjugation): The -OH group is a direct site for Glucuronidation (UGT), leading to rapid renal elimination.

Distribution[1]

- Plasma Protein Binding (PPB): Due to the carboxylic acid (anionic at pH 7.4) and lower lipophilicity, the Target Scaffold exhibits lower PPB (>90% free fraction predicted) compared

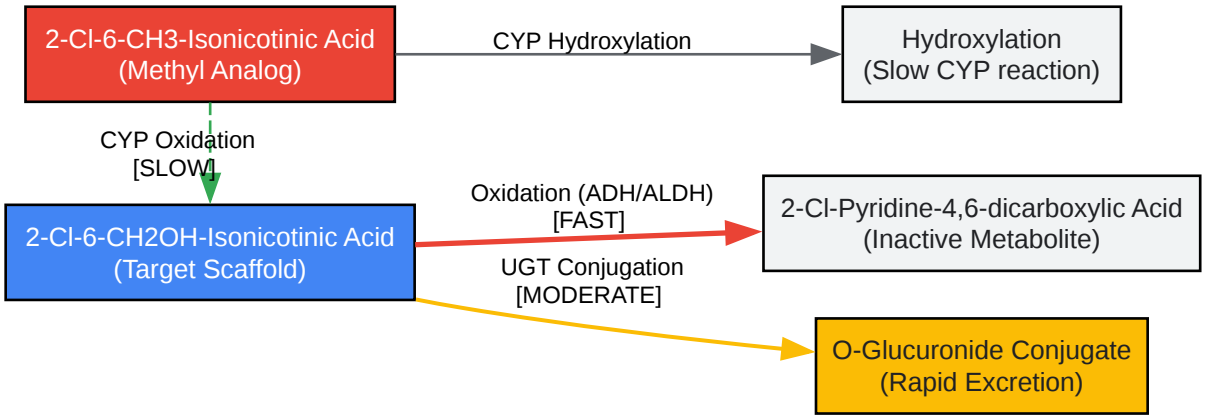
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to the Methyl analog (<80% free fraction). This implies higher unbound drug concentration (

) available for target engagement.

Visualizing the Metabolic Pathway

The diagram below illustrates the divergent metabolic fates of the Target Scaffold compared to the Methyl Analog, highlighting the "Soft Spot" risk.



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Figure 1: Comparative metabolic pathways. The Target Scaffold faces rapid oxidation risks (red arrow) that must be mitigated via bioisosteric replacement or steric hindrance if half-life extension is required.

Experimental Protocols (Validation)

To validate the physicochemical advantages described above, the following standardized protocols are recommended. These protocols are designed to be self-validating with internal controls.

Protocol A: Thermodynamic Solubility Assay (Shake-Flask)

Objective: Determine the equilibrium solubility of the scaffold at physiological pH.

- Preparation: Weigh 2 mg of the test compound into a 1.5 mL glass vial.

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- Solvent Addition: Add 1.0 mL of Phosphate Buffered Saline (PBS, pH 7.4).
- Equilibration:
  - Incubate at 25°C with constant shaking (300 rpm) for 24 hours.
  - Control: Run Indomethacin (Low Solubility Control) and Diclofenac (High Solubility Control) in parallel.
- Separation: Centrifuge at 15,000 x g for 10 minutes to pellet undissolved solid.
- Quantification:
  - Dilute supernatant 1:100 in Mobile Phase (50:50 Water:Acetonitrile + 0.1% Formic Acid).
  - Inject onto HPLC-UV (254 nm).
  - Calculate concentration against a 5-point standard curve prepared in DMSO.
- Validation Criteria: The pH of the supernatant must remain within ±0.1 units of the starting buffer. If pH shifts >0.2, the compound acts as a buffer itself; repeat with stronger buffering capacity (e.g., 100 mM PBS).

Protocol B: Microsomal Stability Assay (Metabolic Clearance)

Objective: Assess the liability of the primary alcohol group to oxidative metabolism.

- Reaction Mix:
  - Test Compound: 1 µM (final concentration).
  - Microsomes: Human Liver Microsomes (HLM) at 0.5 mg/mL protein.
  - Buffer: 100 mM Potassium Phosphate (pH 7.4) + 3 mM $MgCl_2$.
- Initiation: Pre-incubate at 37°C for 5 minutes. Initiate reaction by adding NADPH (1 mM final).

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- Sampling:
  - Timepoints: 0, 5, 15, 30, and 60 minutes.
  - Quench: Add 100 µL of aliquot to 300 µL ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: LC-MS/MS monitoring the parent transition (M+H)+.
- Calculation: Plot ln(% Remaining) vs. Time. The slope

  determines intrinsic clearance:
- Interpretation:
  - µL/min/mg: Stable (Good for scaffold).
  - µL/min/mg: Unstable (Likely rapid oxidation of -CH2OH to -COOH).

Conclusion & Recommendation

2-Chloro-6-hydroxymethyl-isonicotinic acid is a superior scaffold choice when solubility and reduced lipophilicity are the primary optimization goals. However, its pharmacokinetic profile carries a specific liability: the rapid oxidation of the primary alcohol.

Strategic Recommendation:

- Use this scaffold if the final drug target requires a polar interaction in the binding pocket (H-bond donor) or if the lead series suffers from poor solubility.
- Avoid this scaffold if a long half-life is critical, unless the 6-position is sterically shielded or the alcohol is further derivatized (e.g., to an ether or bioisostere like oxetane).

References

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